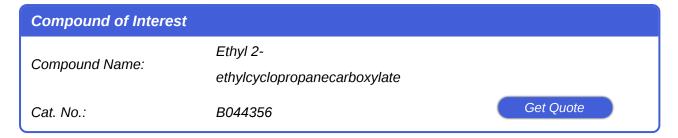


An In-depth Technical Guide to the Safety, Handling, and Toxicology of Cyclopropanecarboxylates

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety, handling, and toxicology of cyclopropanecarboxylates, including cyclopropanecarboxylic acid and its methyl and ethyl esters. The information is compiled from safety data sheets, toxicological databases, and metabolic studies to ensure a thorough understanding for professionals in research and drug development.

Chemical Identification and Physical Properties



Compoun d	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Appearan ce	Boiling Point (°C)	Flash Point (°C)
Cyclopropa necarboxyli c Acid	1759-53-1	C4H6O2	86.09	Clear colorless to light yellow liquid	182 - 184	71
Methyl Cyclopropa necarboxyl ate	2868-37-3	C5H8O2	100.12	Colorless liquid	119	17 - 18
Ethyl Cyclopropa necarboxyl ate	4606-07-9	C6H10O2	114.14	Colorless to light yellow liquid	129 - 133	18

Hazard Identification and Classification

This section summarizes the known hazards associated with cyclopropanecarboxylates based on the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals.

Cyclopropanecarboxylic Acid

- GHS Pictograms:
 - Corrosion
 - Acute Toxicity (Harmful)
- Signal Word: Danger
- Hazard Statements:
 - H302: Harmful if swallowed.[1]
 - H314: Causes severe skin burns and eye damage.[1]



- · Precautionary Statements:
 - P280: Wear protective gloves/protective clothing/eye protection/face protection.
 - P301+P330+P331: IF SWALLOWED: Rinse mouth. Do NOT induce vomiting.[2]
 - P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing.
 Rinse skin with water/shower.[2]
 - P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
 - P310: Immediately call a POISON CENTER or doctor/physician.

Methyl Cyclopropanecarboxylate

- GHS Pictograms:
 - Flammable
 - Acute Toxicity (Fatal/Toxic)
 - Health Hazard
- Signal Word: Danger
- Hazard Statements:
 - H225: Highly flammable liquid and vapor.[3][4]
 - H302: Harmful if swallowed.[4]
 - H311: Toxic in contact with skin.[4]
 - H319: Causes serious eye irritation.[4]
- Precautionary Statements:



- P210: Keep away from heat, hot surfaces, sparks, open flames and other ignition sources.
 No smoking.[3][4]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[3]
- P301+P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.[4]
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.[3]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3]

Ethyl Cyclopropanecarboxylate

- GHS Pictograms:
 - Flammable
- Signal Word: Danger
- Hazard Statements:
 - H225: Highly flammable liquid and vapor. [5][6][7]
- Precautionary Statements:
 - P210: Keep away from heat, hot surfaces, sparks, open flames and other ignition sources.
 No smoking.[5][6][7]
 - P233: Keep container tightly closed.[5][7]
 - P240: Ground/bond container and receiving equipment.[5][7]
 - P280: Wear protective gloves/protective clothing/eye protection/face protection.
 - P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing.
 Rinse skin with water.[5][7]



Toxicology Summary

The following tables summarize the available quantitative toxicological data for cyclopropanecarboxylates.

Acute Toxicity Data for Cyclopropanecarboxylic Acid

Route of Administration	Species	Dose (LD50)	Reference
Oral	Rat	630 mg/kg	[3]
Intraperitoneal	Mouse	172 mg/kg	
Subcutaneous	Mouse	172 mg/kg	[8]
Intravenous	Mouse	180 mg/kg	[8]

Acute Toxicity Data for Methyl Cyclopropanecarboxylate

Route of Administration	Species	Dose (LD50)	Reference
Oral	Rat	738 mg/kg	[9]
Dermal	Rabbit	643 mg/kg	[9]

No specific LD50 data for Ethyl Cyclopropanecarboxylate was found in the reviewed literature.

Handling and Safety Precautions

Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood.[10]
- Ensure eyewash stations and safety showers are readily accessible.[3]

Personal Protective Equipment (PPE):

• Eye/Face Protection: Wear chemical safety goggles and a face shield.[3]



- Skin Protection: Wear chemically resistant gloves (e.g., nitrile rubber) and a lab coat.[3]
- Respiratory Protection: If ventilation is inadequate, use a NIOSH-approved respirator with an organic vapor cartridge.

Handling Procedures:

- Avoid contact with skin, eyes, and clothing.[10]
- Do not breathe vapors or mists.[10]
- Keep away from heat, sparks, and open flames.[10]
- Ground and bond containers when transferring material to prevent static discharge.
- Wash thoroughly after handling.[10]

Storage:

- Store in a cool, dry, well-ventilated area away from incompatible materials such as strong oxidizing agents and strong bases.[10]
- Keep containers tightly closed.[10]
- For flammable esters (methyl and ethyl), store in a designated flammables cabinet.

Spill and Disposal:

- In case of a spill, absorb with an inert material (e.g., vermiculite, sand) and place in a suitable container for disposal.[10]
- Dispose of waste in accordance with local, state, and federal regulations.

Metabolism and Toxicology Metabolic Pathway of Cyclopropanecarboxylate

Studies in the bacterium Rhodococcus rhodochrous have elucidated a pathway for the metabolism of cyclopropanecarboxylate. The process begins with the activation of



cyclopropanecarboxylate to its coenzyme A (CoA) derivative, which is then converted to 3-hydroxybutyryl-CoA.[4]



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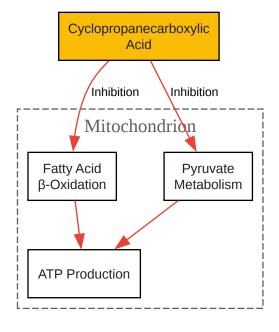
Metabolic pathway of cyclopropanecarboxylate in Rhodococcus rhodochrous.

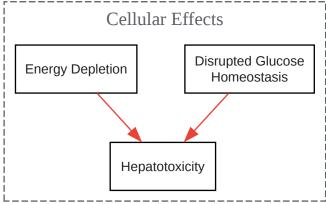
In mammalian systems, cyclopropanecarboxylic acid can be incorporated into fatty acids, suggesting it can enter metabolic pathways as a primer unit for fatty acid synthesis.

Mechanism of Toxicity: Mitochondrial Dysfunction

A key mechanism of toxicity for cyclopropanecarboxylic acid appears to be the inhibition of mitochondrial fatty acid β-oxidation.[11] This can lead to a depletion of cellular energy stores and disruption of glucose homeostasis. The metabolism of certain drugs to cyclopropane carboxylic acid has been linked to hepatic toxicity, suggesting this is a relevant pathway in mammals.[11]







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Proposed mechanism of cyclopropanecarboxylic acid toxicity via mitochondrial inhibition.

Experimental Protocols

Detailed experimental protocols for the cited LD50 studies were not available in the public domain. The primary references date back to 1969 and a US Army technical document, the full texts of which could not be retrieved. Therefore, a generalized protocol for an acute oral toxicity study based on current OECD guidelines is provided below as a reference for researchers.

Generalized Protocol for Acute Oral Toxicity (LD50) Study (Adapted from OECD Guideline 423)

Foundational & Exploratory





Objective: To determine the median lethal dose (LD50) of a substance after a single oral administration.

Animals:

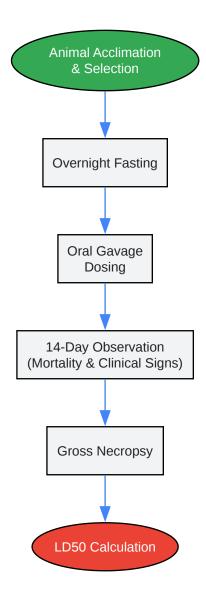
- Species: Rat (or other appropriate rodent species).
- Sex: Typically, one sex (usually female) is used.
- Age: Young adults (8-12 weeks old).
- Housing: Housed in appropriate cages with controlled temperature, humidity, and light-dark cycle. Access to food and water ad libitum, except for fasting before dosing.

Procedure:

- Fasting: Animals are fasted overnight (for rats) prior to dosing. Water is still provided.
- Dose Preparation: The test substance is prepared in a suitable vehicle (e.g., water, corn oil).
- Dose Administration: The substance is administered by oral gavage using a stomach tube.
 The volume administered is typically kept low (e.g., 1-2 mL/100g body weight).
- Dose Levels: A stepwise procedure is used with a starting dose based on a preliminary range-finding study or existing information. Subsequent dose levels are adjusted up or down by a constant factor depending on the outcome of the previous dose.
- Observation Period: Animals are observed for mortality and clinical signs of toxicity at regular intervals for at least 14 days. Observations include changes in skin, fur, eyes, mucous membranes, respiratory, circulatory, autonomic and central nervous systems, and somatomotor activity and behavior pattern.
- Body Weight: Individual animal weights are recorded before dosing and at least weekly thereafter.
- Necropsy: All animals (including those that die during the study and those sacrificed at the end) are subjected to a gross necropsy.



 Data Analysis: The LD50 is calculated using appropriate statistical methods (e.g., Probit analysis, moving average).



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Generalized workflow for an acute oral toxicity study.

Disclaimer: This guide is intended for informational purposes only and does not replace a formal risk assessment or the guidance of a qualified safety professional. Always consult the most current Safety Data Sheet (SDS) for any chemical before use.



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